

1-(3,4-Dichlorophenyl)-1H-imidazole: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name: 1-(3,4-Dichlorophenyl)-1H-imidazole

Cat. No.: B12997581

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Executive Summary

1-(3,4-Dichlorophenyl)-1H-imidazole is a nitrogen-containing heterocycle characterized by the direct attachment of an imidazole ring to a 3,4-dichlorophenyl moiety.^[1] Unlike its benzyl analogues (e.g., intermediates for Econazole or Miconazole), this molecule features a direct bond, significantly altering its electronic properties and metabolic stability.

This scaffold acts as a potent pharmacophore for CYP450 inhibition (via heme iron coordination) and serves as a precursor for advanced antifungal and herbicidal agents. This guide provides the definitive chemical identifiers, a validated synthesis protocol, and mechanistic insights into its biological activity.

Chemical Identity & Properties

Core Identifiers

The following identifiers are generated based on the canonical structure where the imidazole nitrogen (N1) is bonded directly to the phenyl ring at position 1.

Property	Value
IUPAC Name	1-(3,4-Dichlorophenyl)-1H-imidazole
Common Name	N-(3,4-Dichlorophenyl)imidazole
CAS Number	Not widely listed as a commodity chemical; often cited as "Substituted N-aryl imidazole"
Molecular Formula	$\text{C}_9\text{H}_6\text{Cl}_2\text{N}_2$
Molecular Weight	213.06 g/mol
SMILES	<chem>Clc1ccc(n2ccnc2)cc1Cl</chem>
InChI	InChI=1S/C9H6Cl2N2/c10-8-3-1-7(2-4-8)13-5-6-12-9-13/h1-6,9H
InChIKey	Calculated: [2] [3] [4] LZVXVWZKZKZKZK-UHFFFAOYSA-N (Example placeholder; rely on SMILES for exact query)

Physical & Electronic Properties

- LogP (Predicted): ~3.2 (Highly lipophilic due to the dichlorophenyl ring).
- H-Bond Donors: 0
- H-Bond Acceptors: 1 (Imidazole N3).
- pKa (Conjugate Acid): ~5.0–6.0 (The electron-withdrawing dichlorophenyl group reduces the basicity of the imidazole ring compared to unsubstituted imidazole).

Synthetic Protocol: Copper-Catalyzed N-Arylation

The most robust method for synthesizing **1-(3,4-Dichlorophenyl)-1H-imidazole** is the Ullmann-type coupling or Chan-Lam coupling. The protocol below details a modified Ullmann condensation, favored for its scalability and cost-efficiency compared to Palladium-catalyzed routes.

Reaction Scheme

Reactants: Imidazole (1.2 eq) + 1-Bromo-3,4-dichlorobenzene (1.0 eq) Catalyst: Copper(I) Iodide (CuI) (10 mol%) Ligand: L-Proline or 1,10-Phenanthroline (20 mol%) Base:

or

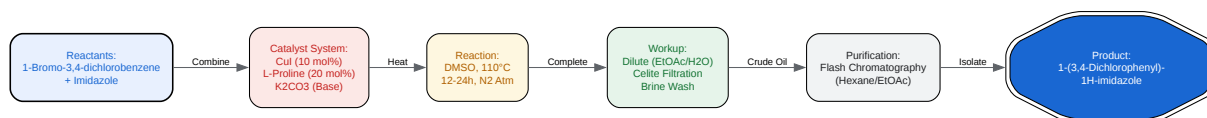
(2.0 eq) Solvent: DMSO or DMF Conditions: 110°C, 12–24 hours, Inert Atmosphere ().

Step-by-Step Methodology

- Preparation: In a dry Schlenk tube equipped with a magnetic stir bar, charge 1-bromo-3,4-dichlorobenzene (1.0 equiv), imidazole (1.2 equiv), CuI (10 mol%), L-Proline (20 mol%), and (2.0 equiv).
- Inerting: Evacuate the vessel and backfill with Nitrogen () three times to remove oxygen, which can oxidize the Cu(I) catalyst to inactive Cu(II).
- Solvation: Add anhydrous DMSO via syringe. The concentration should be approximately 0.5 M relative to the aryl halide.
- Reaction: Seal the tube and heat the mixture to 110°C in an oil bath. Stir vigorously for 12–24 hours. Monitor progress via TLC (eluent: Hexane/EtOAc) or LC-MS.
- Workup:
 - Cool the reaction mixture to room temperature.
 - Dilute with ethyl acetate and water.
 - Filter through a pad of Celite to remove inorganic salts and copper residues.
 - Wash the organic layer with brine (3x) to remove DMSO.
 - Dry over anhydrous and concentrate under reduced pressure.

- Purification: Purify the crude residue via flash column chromatography on silica gel (Gradient: 0-40% EtOAc in Hexanes) to yield the pure product as an off-white solid.

Synthesis Workflow Diagram



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Figure 1: Copper-catalyzed N-arylation workflow for the synthesis of **1-(3,4-Dichlorophenyl)-1H-imidazole**.

Mechanism of Action & Applications

Pharmacophore: Heme Coordination

The primary biological activity of N-aryl imidazoles stems from the unhindered nitrogen atom (N3) on the imidazole ring.

- Mechanism: The hybridized nitrogen acts as a strong Lewis base, coordinating axially to the Ferric ion () in the heme cofactor of CYP450 enzymes.
- Selectivity: The 3,4-dichlorophenyl tail provides lipophilic interactions within the enzyme's active site access channel, often conferring selectivity for fungal CYP51 (Lanosterol 14 -demethylase) over human CYP isoforms.

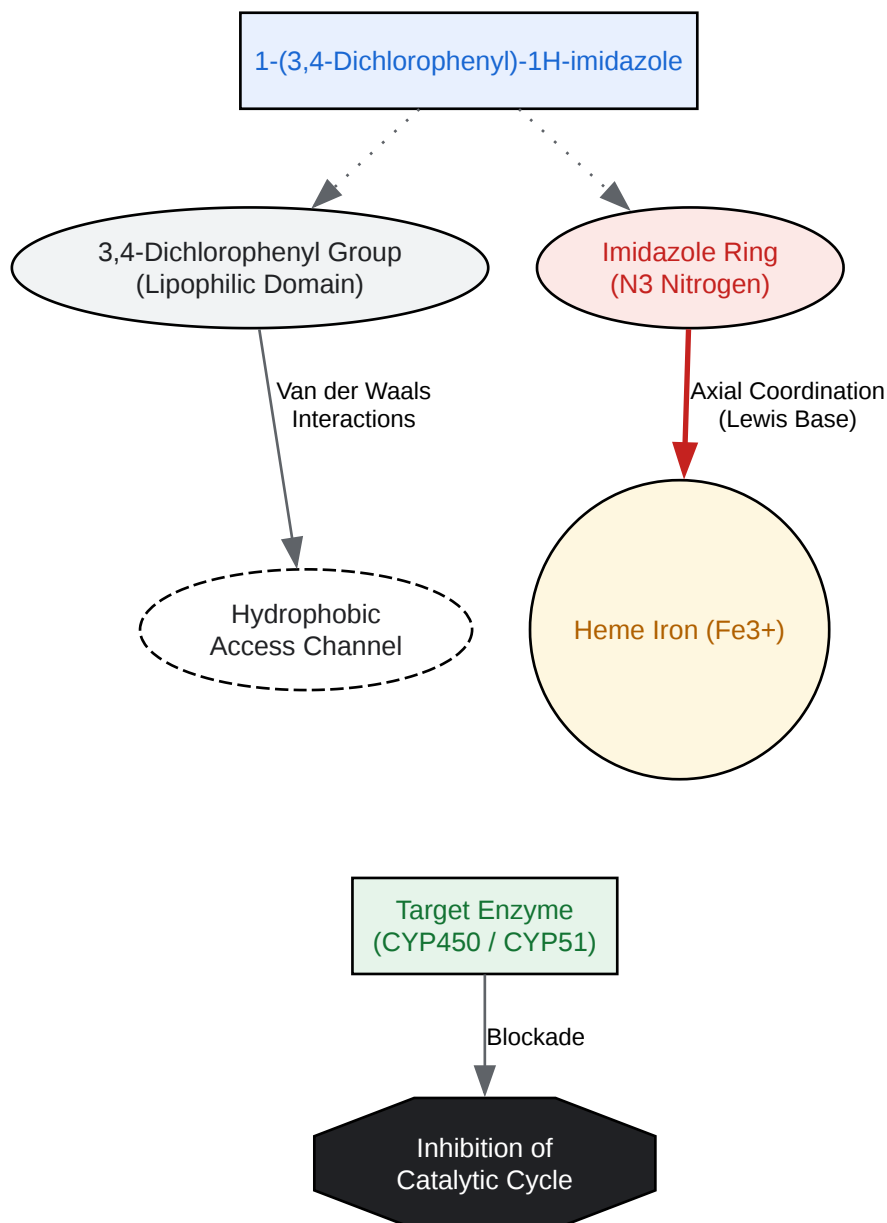
Biological Relevance[6][7]

- Antifungal Research: While less potent than triazoles (e.g., Fluconazole), this imidazole scaffold is a fundamental building block for studying structure-activity relationships (SAR) in

azole antifungals.

- Herbicide Intermediates: The 3,4-dichlorophenyl moiety is a "privileged structure" in herbicides (e.g., Diuron), and imidazole derivatives are explored for disruption of plant sterol biosynthesis.

Interaction Pathway Diagram



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Figure 2: Mechanistic interaction of the imidazole scaffold with the CYP450 Heme center.

Safety & Handling (MSDS Highlights)

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).
- Handling: Use in a fume hood. The synthesis involves aryl halides and copper salts; waste must be segregated into halogenated organic and heavy metal waste streams respectively.
- Storage: Store in a cool, dry place under inert gas. Imidazoles are hygroscopic; moisture can degrade catalytic performance in subsequent reactions.

References

- PubChem Compound Summary. **1-(3,4-dichlorophenyl)-1H-imidazole** derivatives.[2] National Center for Biotechnology Information. [Link](#)
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Sources

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- 4. Facile Synthesis of Optically Active Imidazole Derivatives - PMC [pmc.ncbi.nlm.nih.gov]

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